

Proper Disposal of FT-1518: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: FT-1518

Cat. No.: B8103293

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Disclaimer: A specific Safety Data Sheet (SDS) for **FT-1518** was not found during our search. The following procedures are based on general best practices for the disposal of potent, hazardous laboratory chemicals, such as mTOR inhibitors. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department and the manufacturer's specific SDS for **FT-1518** before handling or disposal.

FT-1518 is identified as a potent dual mTORC1 and mTORC2 inhibitor developed by FTG BIO LLC for oncological applications.[1] As with many small molecule inhibitors used in research and drug development, it should be treated as a hazardous chemical. Proper disposal is crucial to ensure the safety of laboratory personnel and to prevent environmental contamination.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE), including but not limited to:

- Safety goggles or a face shield
- Chemical-resistant gloves (nitrile or neoprene)
- A lab coat
- Closed-toe shoes

All handling of **FT-1518**, including preparation for disposal, should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Step-by-Step Disposal Procedures

1. Waste Segregation and Collection:

- Solid Waste:
 - Contaminated materials such as gloves, bench paper, pipette tips, and vials should be collected in a dedicated, clearly labeled hazardous waste container.
 - This container should be a sturdy, leak-proof plastic pail or drum with a secure lid.
 - Line the container with a clear, heavy-duty plastic bag. Do not use biohazard bags for chemical waste.[\[2\]](#)
- Liquid Waste:
 - Unused or expired solutions of **FT-1518** should be collected in a separate, compatible, and shatter-resistant container. Plastic-coated glass or high-density polyethylene (HDPE) bottles are recommended.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name ("**FT-1518**"), concentration, and any solvents used.
 - Never mix **FT-1518** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible wastes can react dangerously.[\[1\]](#)
- Empty Containers:
 - Original containers of **FT-1518** are considered hazardous waste even when empty, as they may retain residue.
 - For containers that held highly toxic chemicals (a conservative assumption for a potent mTOR inhibitor), the first three rinses with a suitable solvent must be collected as hazardous liquid waste.[\[1\]](#)

- After thorough rinsing, the container labels must be defaced or removed, and the container can then be disposed of as solid waste, following institutional protocols.[1]

2. Labeling and Storage of Hazardous Waste:

- All hazardous waste containers must be labeled with a "Hazardous Waste" tag provided by your institution's EHS department.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name(s) and concentration(s)
 - The date the waste was first added to the container
 - The building and room number where the waste was generated
- Store waste containers in a designated satellite accumulation area that is under the control of laboratory personnel and away from general lab traffic.[3]
- Ensure secondary containment for all liquid waste containers to capture any potential leaks. [3]

3. Arranging for Disposal:

- Once a waste container is full or has reached the storage time limit set by your institution (typically 90 days), arrange for a pickup by the EHS department.[3]
- Do not attempt to transport hazardous waste yourself.

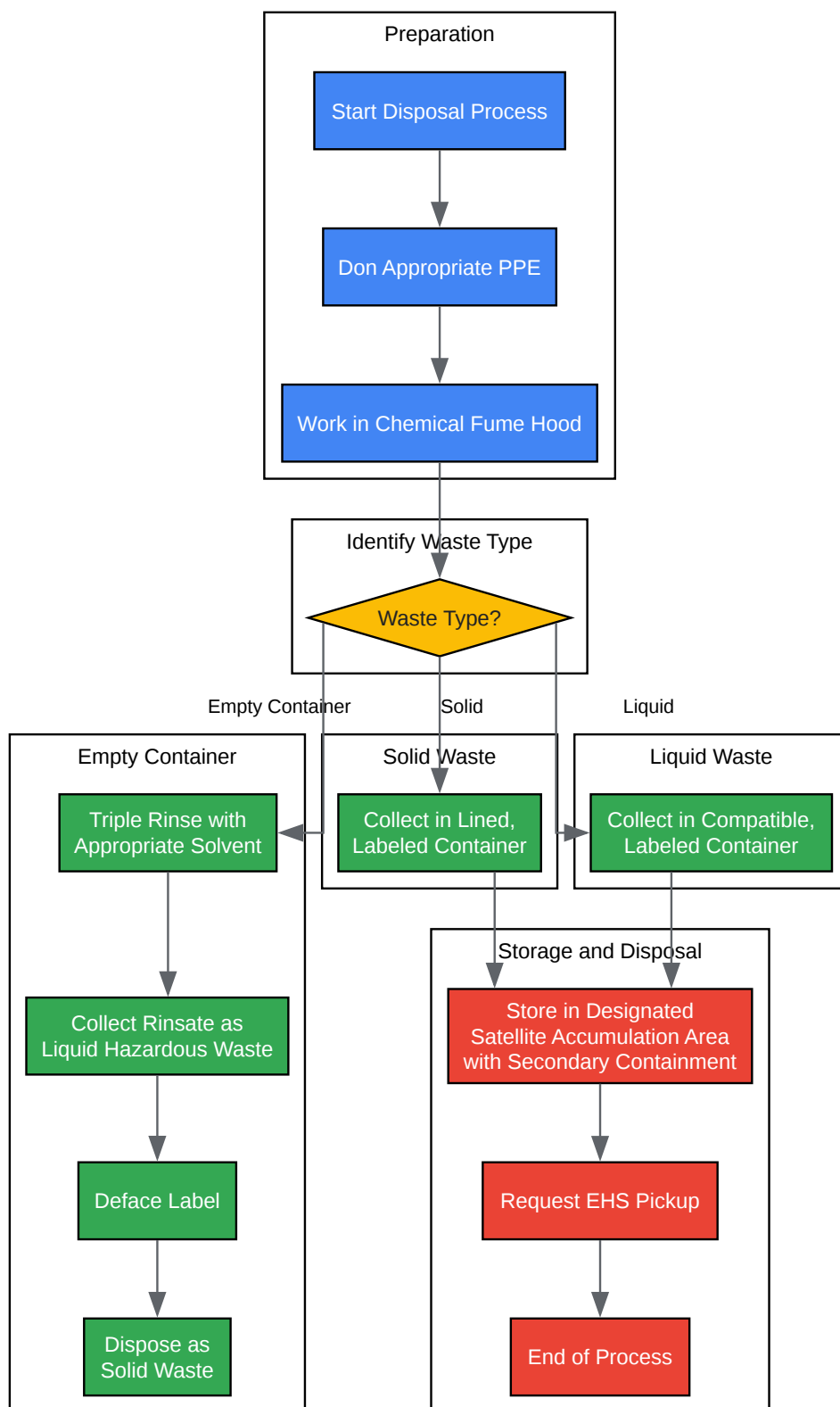
Quantitative Data Summary for Disposal

Parameter	Guideline	Source
pH Range for Neutralization (if applicable)	Not recommended without specific SDS. Direct disposal through EHS is preferred.	General Best Practice
Maximum Container Size in Lab	10 gallons	[1]
Maximum Accumulation Time	90 days	[3]
Rinsate Collection for Highly Toxic Containers	First three rinses	[1]
Secondary Containment Volume	110% of the primary container volume	[3]

Experimental Protocols

As this document pertains to disposal, detailed experimental protocols for the use of **FT-1518** are not provided. All experimental work should be conducted under approved protocols that include waste disposal plans.

Disposal Workflow Diagram



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Caption: Decision workflow for the proper disposal of **FT-1518** waste.

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References

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- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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